

# Application Notes and Protocols: Dimethylenastron Solubility and Stability in DMSO

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## Compound of Interest

Compound Name: *Dimethylenastron*

Cat. No.: *B1670673*

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## Abstract

**Dimethylenastron** is a potent and specific cell-permeable inhibitor of the mitotic kinesin Eg5 (also known as KSP or KIF11), a motor protein essential for the formation of the bipolar mitotic spindle.<sup>[1][2][3][4]</sup> Inhibition of Eg5 leads to mitotic arrest and subsequent apoptosis, making it a target for anti-cancer drug development.<sup>[1][2][4]</sup> This document provides detailed information on the solubility and stability of **Dimethylenastron** in Dimethyl Sulfoxide (DMSO), along with protocols for its preparation and storage, and an overview of its mechanism of action.

## Physicochemical Properties

| Property          | Value   | Reference |
|-------------------|---|-----------|
| Molecular Formula | C <sub>16</sub> H <sub>18</sub> N <sub>2</sub> O <sub>2</sub> S | [3]       |
| Molecular Weight  | 302.39 g/mol  | [5][6]    |
| CAS Number        | 863774-58-7   | [5][6]    |
| Appearance        | White to off-white solid  | [6]       |

## Solubility in DMSO

The solubility of **Dimethylenastron** in DMSO is a critical factor for the preparation of stock solutions for in vitro and in vivo studies. It is highly soluble in fresh, anhydrous DMSO. However, it is important to note that DMSO is hygroscopic and the absorption of moisture can significantly reduce the solubility of **Dimethylenastron**.<sup>[1][6]</sup> Therefore, the use of fresh, high-quality DMSO is strongly recommended.

| Solubility in DMSO | Molar Concentration | Notes  | Reference |
|--------------------|---------------------|--|-----------|
| 55 mg/mL           | 181.88 mM           | ---  | [7]       |
| 60 mg/mL           | 198.41 mM           | Use of fresh DMSO is advised as moisture can decrease solubility.  | [1][5]    |
| 100 mg/mL          | 330.70 mM           | Ultrasonic assistance may be required. Use of newly opened DMSO is critical due to its hygroscopic nature. | [6]       |

## Stability and Storage

Proper storage of **Dimethylenastron**, both in its solid form and as a DMSO stock solution, is crucial to maintain its biological activity and ensure experimental reproducibility.

### Solid Form

| Storage Temperature | Duration | Reference |
|---------------------|----------|-----------|
| -20°C               | 3 years  | [6]       |
| 4°C                 | 2 years  | [6]       |

### DMSO Stock Solution

| Storage Temperature | Duration | Recommendations   | Reference |
|---------------------|----------|---|-----------|
| -80°C               | 2 years  | Recommended for long-term storage.<br>Aliquot to avoid repeated freeze-thaw cycles. | [6]       |
| -20°C               | 1 year   | Suitable for shorter-term storage.<br>Aliquoting is also recommended.               | [6]       |

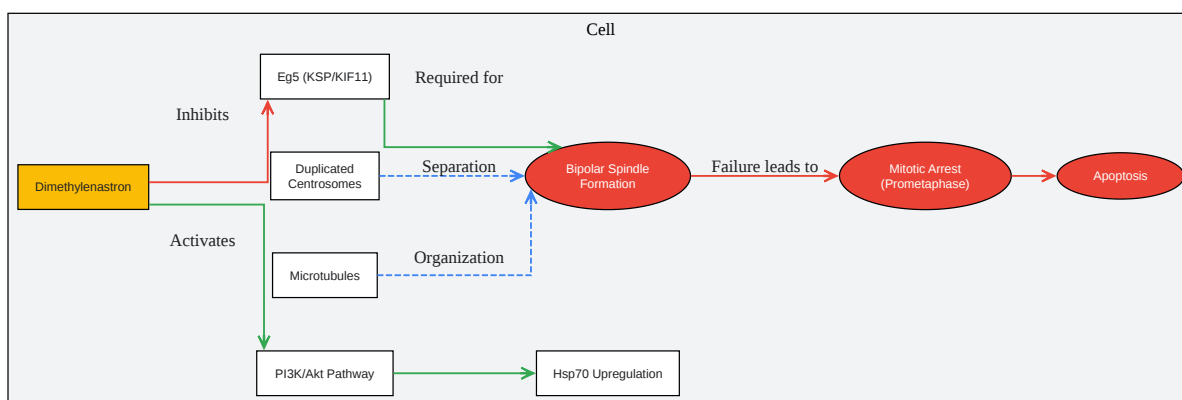
#### General Recommendations:

- **Avoid Repeated Freeze-Thaw Cycles:** While some compounds are stable through multiple freeze-thaw cycles, it is best practice to aliquot stock solutions into single-use volumes to minimize potential degradation.[8][9][10]
- **Influence of Water:** The presence of water in DMSO can lead to compound degradation over time.[11][12] Always use anhydrous DMSO for preparing stock solutions.
- **Concentration:** Higher concentration stock solutions (e.g., 10 mM or higher) are generally more stable.[10]

## Mechanism of Action

**Dimethylenastron** exerts its anti-mitotic effect by specifically targeting the motor protein Eg5. [1][2] Eg5 is a member of the kinesin-5 family and plays a critical role in establishing and maintaining the bipolar mitotic spindle during cell division.[4]

#### Signaling Pathway of **Dimethylenastron** Action



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Caption: Mechanism of **Dimethylenastron** action.

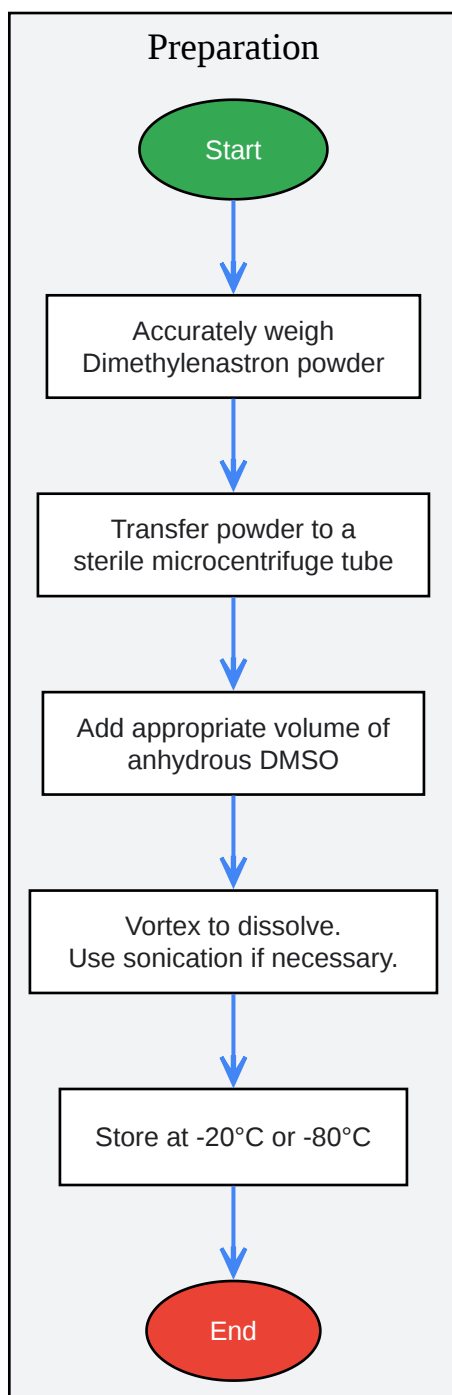
By inhibiting the ATPase activity of Eg5, **Dimethylenastron** prevents the motor protein from sliding microtubules apart.[13] This leads to the failure of centrosome separation and the formation of a monopolar spindle, which in turn triggers the spindle assembly checkpoint, causing cell cycle arrest in mitosis and ultimately leading to apoptosis.[4] Additionally, **Dimethylenastron** has been shown to activate the PI3K/Akt pathway, resulting in the transcriptional upregulation of Hsp70.[2]

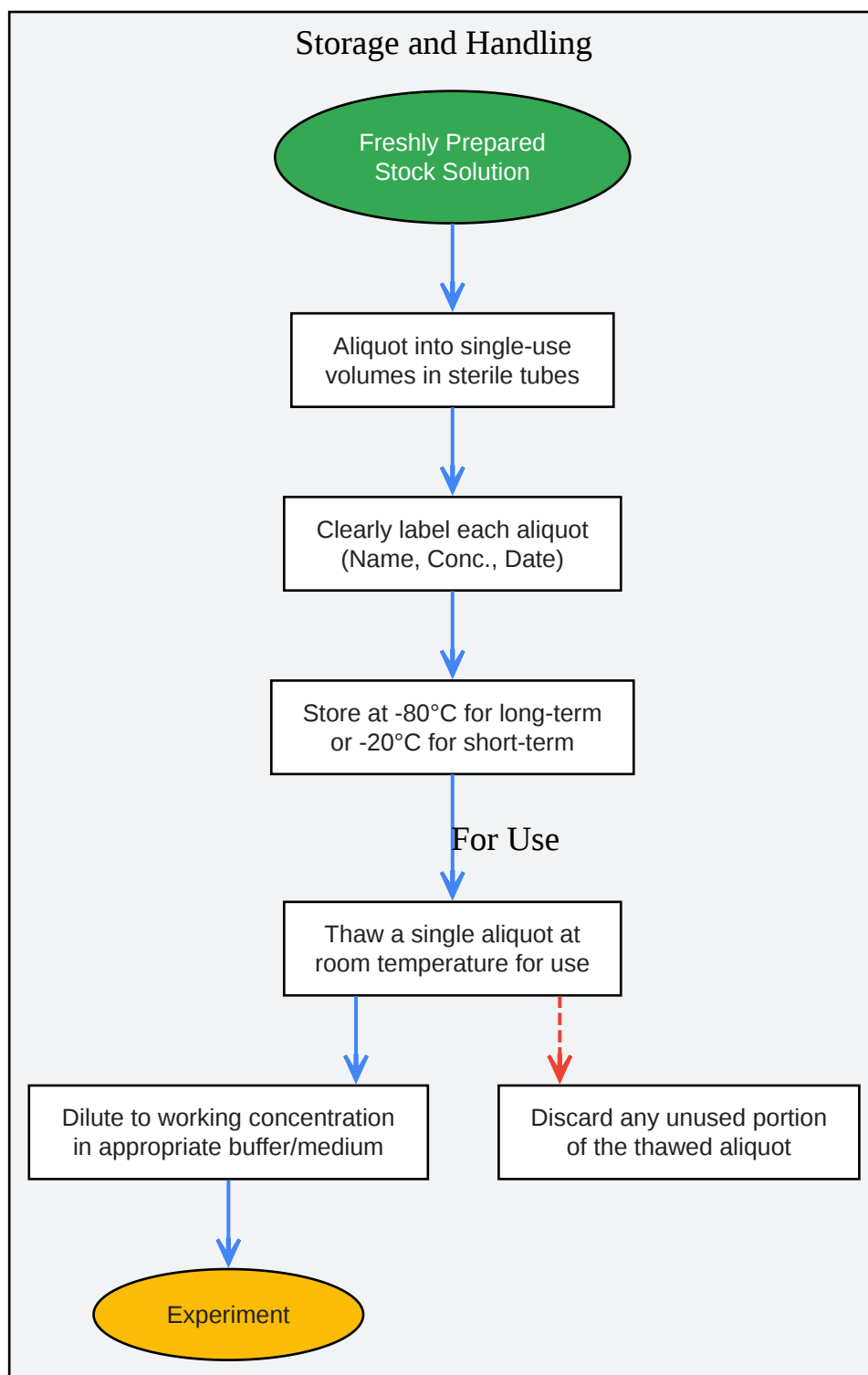
## Experimental Protocols

### Preparation of a 10 mM DMSO Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **Dimethylenastron** in DMSO.

## Workflow for Preparing **Dimethylenastron** Stock Solution





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## References

- 1. selleckchem.com [selleckchem.com]
- 2. axonmedchem.com [axonmedchem.com]
- 3. agscientific.com [agscientific.com]
- 4. Identifying and characterising promising small molecule inhibitors of kinesin spindle protein using ligand-based virtual screening, molecular docking, molecular dynamics and MM-GBSA calculations - PMC [pmc.ncbi.nlm.nih.gov]
- 5. selleck.co.jp [selleck.co.jp]
- 6. medchemexpress.com [medchemexpress.com]
- 7. Dimethylenastron | Proteintech | <https://www.proteintech.com/> [ptgcn.com]
- 8. medchemexpress.cn [medchemexpress.cn]
- 9. dbaitalia.it [dbaitalia.it]
- 10. researchgate.net [researchgate.net]
- 11. Studies on repository compound stability in DMSO under various conditions - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. Stability of screening compounds in wet DMSO - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. Dimethylenastron suppresses human pancreatic cancer cell migration and invasion in vitro via allosteric inhibition of mitotic kinesin Eg5 - PubMed [pubmed.ncbi.nlm.nih.gov]
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